

An In-depth Technical Guide to Ethephon-13C2

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Compound of Interest

Compound Name: *Ethephon-13C2*

Cat. No.: *B15548816*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Ethephon-13C2** is the isotopically labeled version of Ethephon. Due to the limited availability of specific safety and toxicological data for the labeled compound, this guide primarily refers to the data for unlabeled Ethephon. The isotopic labeling is not expected to significantly alter the chemical's hazardous properties. This product is intended for research use only and is not for human or veterinary use.

Chemical and Physical Properties

Ethephon-13C2 is a stable isotope-labeled version of Ethephon, a widely used plant growth regulator. In plants, Ethephon is converted to ethylene, a potent natural plant hormone that influences numerous physiological processes.

Property	Value	References
Chemical Name	(2-chloroethyl- ¹³ C ₂)-Phosphonic acid	[1]
Molecular Formula	¹³ C ₂ H ₆ ClO ₃ P	[1]
Molecular Weight	146.48 g/mol	[1]
Appearance	White to off-white crystalline solid or waxy powder	[2][3]
Melting Point	74-75 °C	[2][4][5]
Water Solubility	Readily soluble	[4]
Solubility in Other Solvents	Readily soluble in methanol, ethanol, isopropanol, acetone, and other polar organic solvents. Slightly soluble in non-polar solvents like benzene and toluene.	[4]
pH of Aqueous Solution	Acidic, in the range of 1.5 to 2.0	[3][6]
Decomposition	Stable in acidic conditions (below pH 3.5-4.0) but decomposes in alkaline conditions (above pH 5) to release ethylene gas.	[2][6]

Hazard Identification and Safety Precautions

Ethephon is classified as corrosive and can cause severe skin burns and eye damage. It is also harmful if swallowed or inhaled, and toxic in contact with skin.

Hazard Class	GHS Classification	Precautionary Statements	References
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	[5] [7]
Acute Dermal Toxicity	Category 3	H311: Toxic in contact with skin	[5] [7]
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage	[5] [7]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled	[5] [7]
Aquatic Hazard	Chronic 2	H411: Toxic to aquatic life with long lasting effects	[5] [7]

Personal Protective Equipment (PPE) and Handling:

- Ventilation: Use only in a well-ventilated area.[\[8\]](#)
- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., rubber, PVC, or viton), a chemical-resistant apron, long-sleeved shirt, long pants, and chemical-resistant footwear plus socks.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If engineering controls are not feasible or if high concentrations of mist or vapor are generated, use an approved vapor respirator.[\[9\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[10\]](#)[\[12\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[10\]](#)

Storage and Disposal:

- Storage: Store in a cool, dry, well-ventilated place in the original, tightly closed container.[\[10\]](#)
[\[11\]](#)[\[12\]](#) Keep away from direct sunlight and protect from frost.[\[12\]](#) Store locked up and out of reach of children.[\[9\]](#)[\[10\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[\[9\]](#)

Toxicological Information

The toxicological data for Ethephon is summarized below. It is important to handle **Ethephon-13C2** with the same precautions.

Endpoint	Species	Value	References
Acute Oral LD50	Rat	1564 - 4229 mg/kg	[4] [13]
Acute Dermal LD50	Rabbit	983 mg/kg	[13]
Acute Inhalation LC50	Rat	3.26 mg/L	[13]
Carcinogenicity	Mouse	No dose-related evidence of carcinogenicity/oncogenicity reported.	[4]
Mutagenicity	Salmonella typhimurium	No mutagenic effect observed.	[4]
Developmental Toxicity	Rat	NOEL for teratogenic effects is 600 mg/kg/day.	[4]
Developmental Toxicity	Rabbit	NOEL was reported to be 50 mg/kg/day.	[4]

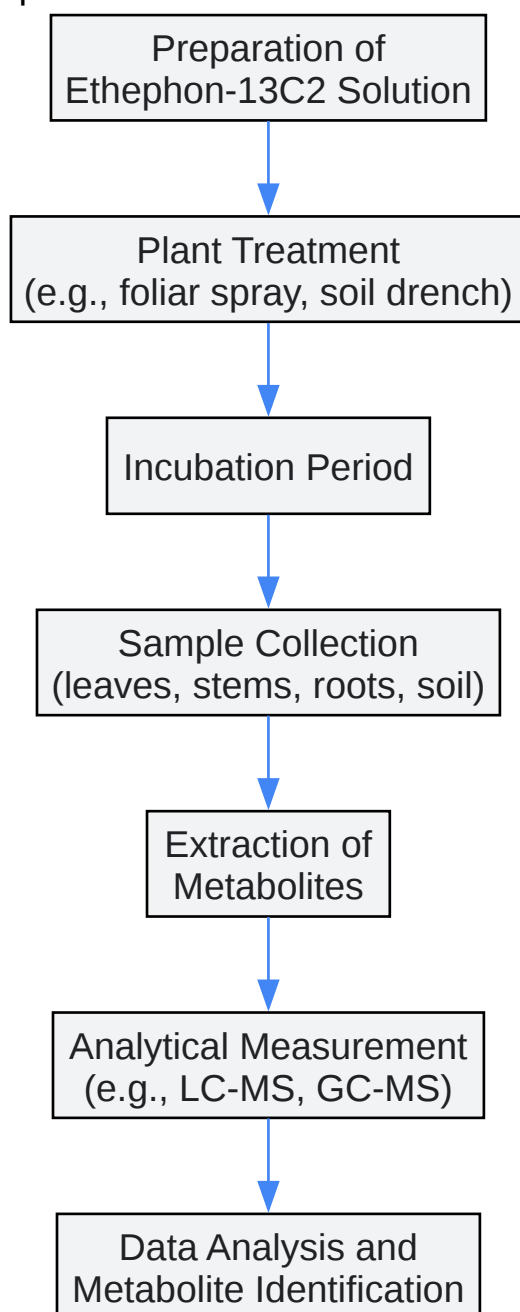
Experimental Protocols and Applications

Ethephon-13C2 is primarily used as an internal standard or for tracer studies in metabolic and environmental fate research. The methodologies below are derived from studies using unlabeled or other isotopically labeled Ethephon and can be adapted for **Ethephon-13C2**.

General Experimental Workflow

The following diagram illustrates a general workflow for conducting a plant-based experiment with **Ethephon-13C2** to study its metabolic fate.

General Experimental Workflow with Ethephon-13C2



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Caption: A generalized workflow for studying the metabolism of **Ethephon-13C2** in plants.

Example Protocol: Metabolic Fate Study in Plants

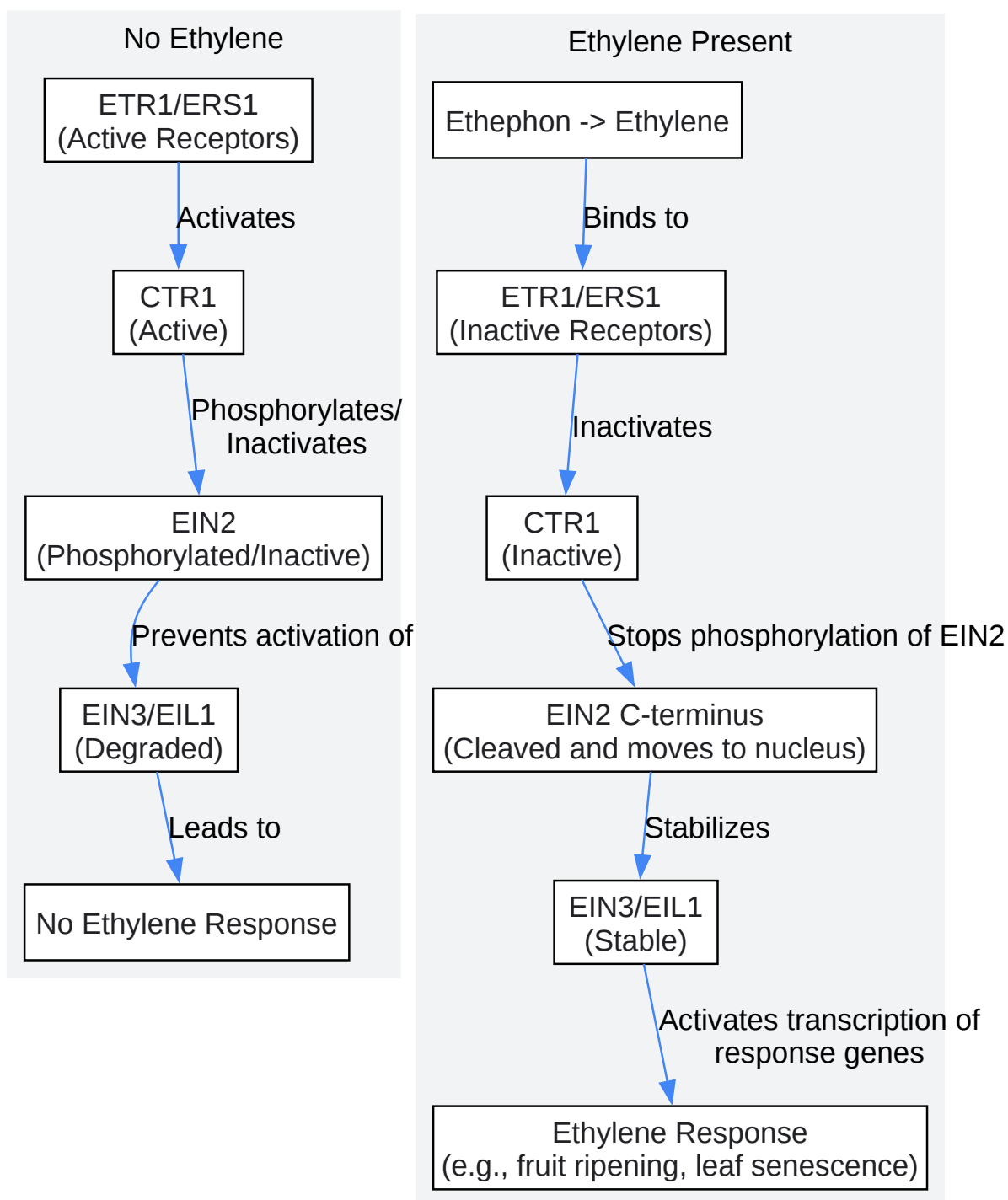
This protocol is adapted from studies on the metabolism of radiolabeled Ethephon in plants.

- Preparation of Treatment Solution:
 - Dissolve a known amount of **Ethephon-13C2** in an appropriate solvent (e.g., distilled water or a buffered solution). The concentration will depend on the specific experimental goals. For example, concentrations ranging from 50 μ M to 200 μ M have been used in metabolic studies on *Chlorella vulgaris*.[\[13\]](#)
- Plant Application:
 - Apply the **Ethephon-13C2** solution to the plants. This can be done via foliar spray for studies on leaf uptake and metabolism, or as a soil drench for root uptake studies. Ensure even application.
- Incubation and Sampling:
 - Grow the treated plants under controlled environmental conditions.
 - Collect plant tissues (e.g., leaves, stems, roots) and surrounding media (e.g., soil) at various time points after application (e.g., 0, 2, 7, 14 days).
- Metabolite Extraction:
 - Homogenize the collected samples.
 - Extract metabolites using a suitable solvent system. The choice of solvent will depend on the polarity of the expected metabolites.
- Analysis:
 - Analyze the extracts using analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) to separate, identify, and quantify **Ethephon-13C2** and its metabolites. The presence of the 13C label will aid in distinguishing Ethephon-derived metabolites from the plant's natural metabolome.

Mechanism of Action: The Ethylene Signaling Pathway

Ethephon's primary mode of action is the release of ethylene gas, which then initiates a signaling cascade within the plant cell. The simplified canonical ethylene signaling pathway, primarily elucidated in *Arabidopsis thaliana*, is depicted below.

Simplified Ethylene Signaling Pathway

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Caption: A diagram illustrating the ethylene signaling pathway in the absence and presence of ethylene.

In the absence of ethylene, the receptors (like ETR1 and ERS1) are active and stimulate the protein kinase CTR1.^{[11][12][14]} CTR1, in turn, inactivates the downstream component EIN2.^{[11][12][14]} This leads to the degradation of transcription factors EIN3 and EIL1, and ethylene response genes are not expressed.^[14]

When ethylene (released from Ethephon) is present, it binds to the receptors, inactivating them.^{[11][12][14]} This leads to the inactivation of CTR1.^{[11][12][14]} As a result, EIN2 is no longer repressed, and its C-terminal portion is cleaved and translocates to the nucleus.^{[9][14]} In the nucleus, it stabilizes the EIN3 and EIL1 transcription factors, which then activate the expression of ethylene-responsive genes, leading to various physiological effects such as fruit ripening, leaf senescence, and flowering.^[14]

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